

Spectroscopic Characterization of 1,4-Dithiin Compounds: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Dithiin
CAS No.: 290-79-9
Cat. No.: B15937504

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Introduction

The **1,4-dithiin** ring is a sulfur-containing heterocyclic system that has garnered significant attention from both theoretical and experimental chemists.^[1] Comprising a cyclic 8π -electron system, it is neither aromatic nor antiaromatic and characteristically adopts a non-planar boat structure.^{[1][2]} The chemical properties are predominantly olefinic, allowing for versatile reactions with both electrophiles and nucleophiles.^{[1][2]} The reversible redox properties of the **1,4-dithiin** motif, which can generate radical cations and diradical dications, make these compounds particularly interesting for applications in organic electronics and materials science.^[3]

This technical guide provides a comprehensive overview of the key spectroscopic techniques used for the structural elucidation and characterization of **1,4-dithiin** compounds. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of how to analyze these unique sulfur heterocycles. The guide covers Nuclear Magnetic Resonance (NMR), Vibrational (IR and Raman), and UV-Visible (UV-Vis) Spectroscopy, as well as Mass Spectrometry and X-ray Crystallography, offering summarized data and generalized experimental protocols for each.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for elucidating the molecular structure of **1,4-dithiin** derivatives in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

^1H NMR Spectroscopy: The proton NMR spectra of **1,4-dithiin** derivatives typically show signals for aromatic or vinylic protons in the range of $\delta = 6.28\text{--}7.60$ ppm.^{[4][5]} Signals corresponding to substituent groups, such as methyl (CH_3) or amino (NH) protons, are also clearly identifiable.^[4]

^{13}C NMR Spectroscopy: The carbon spectra provide complementary information, with characteristic signals for different carbon environments within the dithiin core and its substituents. For example, in certain dithiin-porphyrazine structures, a $\text{C}=\text{N}$ group can be assigned to a signal around 108.8 ppm, while carbons of the thiin ring ($\text{C}=\text{C}$) and other aromatic systems appear in distinct regions of the spectrum.^[4]

Table 1: Representative ^1H and ^{13}C NMR Spectroscopic Data for **1,4-Dithiin** Derivatives

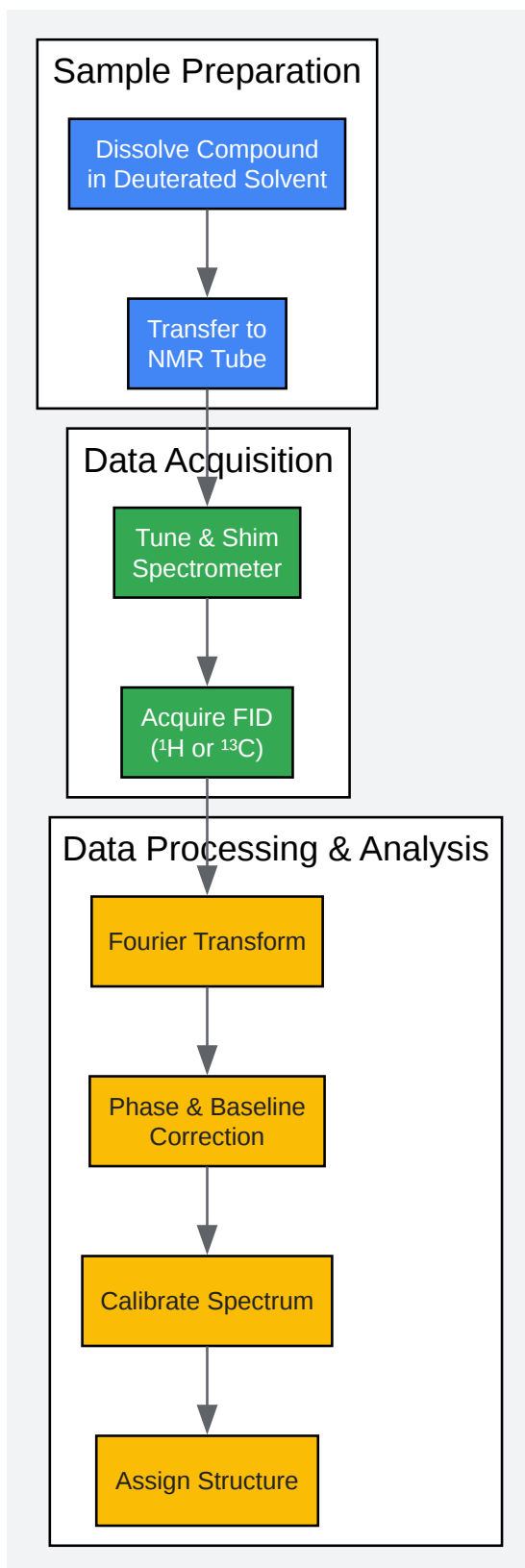
Compound Class	Technique	Chemical Shift (δ , ppm)	Assignment	Reference
Dithiin-Porphyrazine Dyes	^1H NMR	6.30 - 7.57	Aromatic Protons	[4]
^1H NMR	~2.34 - 2.49	Methyl (CH_3) Protons	[4]	
^1H NMR	~1.80 - 1.98	Amino (NH) Protons	[4]	
Dithiin-Dicarbonitrile	^{13}C NMR	~24.4	Methyl (CH_3) Carbon	[4]
^{13}C NMR	~117.3	Nitrile (CN) Carbon	[4]	
^{13}C NMR	~123.5	C=C (Thiin Ring)	[4]	
Dithiin-Porphyrazine Dyes	^{13}C NMR	~108.8	C=N Carbon	[4]
^{13}C NMR	117.4 - 188.7	Ring System Carbons		

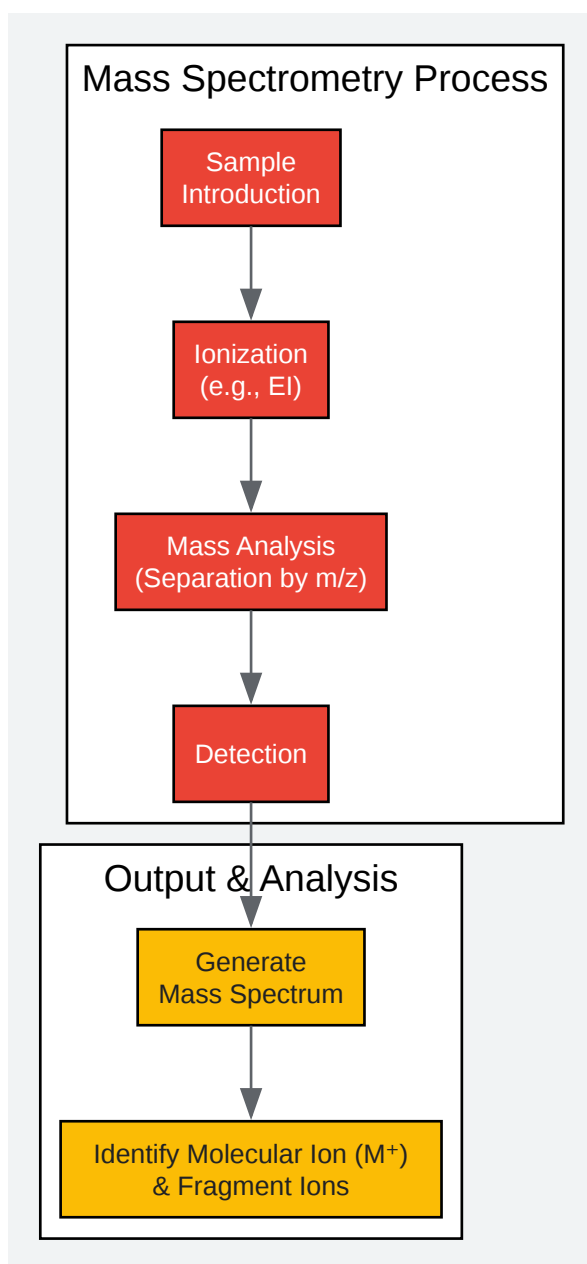
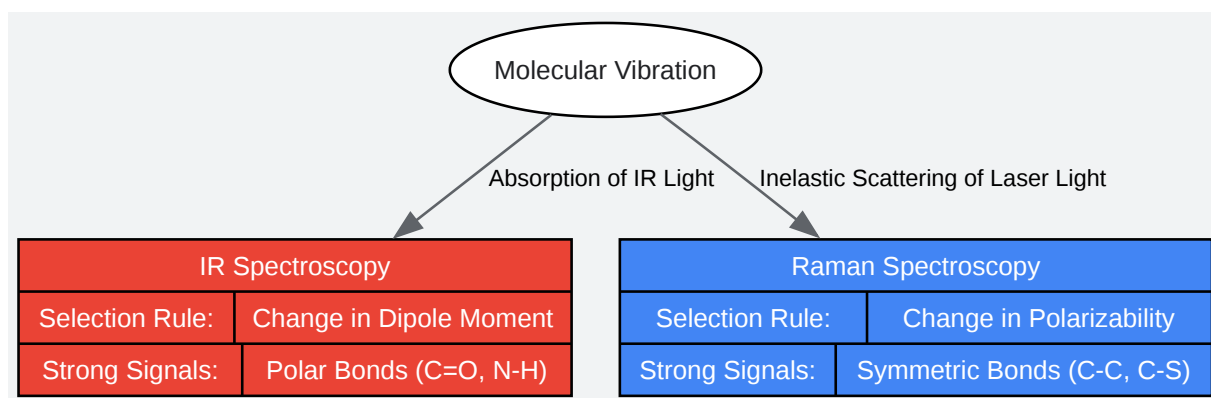
Experimental Protocol: NMR Spectroscopy

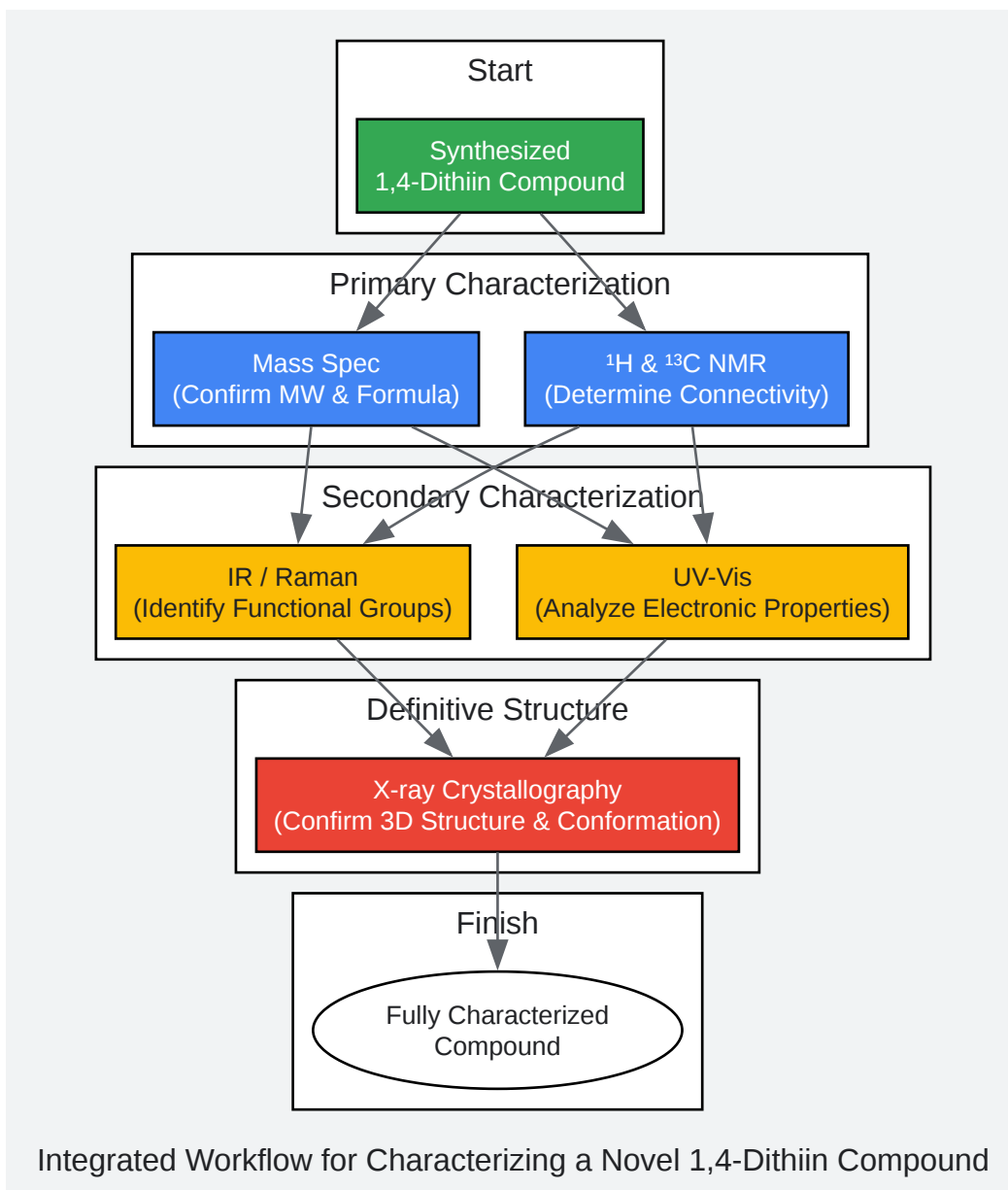
- **Sample Preparation:** Dissolve 5-10 mg of the purified **1,4-dithiin** compound in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube. Ensure complete dissolution, using sonication if necessary.
- **Instrument Setup:** Place the NMR tube in the spectrometer's probe. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **Data Acquisition:** Acquire the ^1H NMR spectrum using standard parameters. A typical experiment involves a 90° pulse, a relaxation delay of 1-5 seconds, and the collection of 16-64 scans. For ^{13}C NMR, a larger number of scans (e.g., 1024 or more) and a wider spectral

window are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.

- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase the resulting spectrum and perform baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).
- **Analysis:** Integrate the signals in the ^1H NMR spectrum to determine proton ratios. Analyze chemical shifts, coupling constants, and multiplicities to assign signals to specific protons and carbons in the molecule.







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